

stability and storage conditions for N-Isopropylmethylamine

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Compound of Interest

Compound Name: **N-Isopropylmethylamine**

Cat. No.: **B134641**

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Technical Support Center: N-Isopropylmethylamine

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **N-Isopropylmethylamine**.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **N-Isopropylmethylamine**?

A1: **N-Isopropylmethylamine** is stable under recommended storage conditions.[\[1\]](#) However, it is a volatile and air-sensitive liquid, which necessitates specific handling and storage protocols to prevent degradation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What are the ideal storage conditions for **N-Isopropylmethylamine**?

A2: To ensure its stability, **N-Isopropylmethylamine** should be stored in a cool, dry, dark, and well-ventilated area in a tightly sealed container.[\[5\]](#)[\[6\]](#) It is also recommended to store it under an inert atmosphere, such as argon or nitrogen, due to its air sensitivity.[\[2\]](#) Some suppliers recommend refrigeration (2-8°C).[\[4\]](#)[\[7\]](#)

Q3: What materials or substances are incompatible with **N-Isopropylmethylamine**?

A3: **N-Isopropylmethylamine** is incompatible with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[6\]](#) Contact with these substances should be avoided to prevent hazardous reactions.

Q4: What are the known degradation products of **N-Isopropylmethylamine**?

A4: Under fire conditions, **N-Isopropylmethylamine** can decompose to produce hazardous products such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[1\]](#)

Q5: Is **N-Isopropylmethylamine** sensitive to light or air?

A5: Yes, **N-Isopropylmethylamine** is sensitive to air.[\[1\]](#)[\[2\]](#) It is crucial to store it under an inert gas and in a tightly sealed container to minimize exposure.[\[2\]](#) It should also be kept away from direct sunlight.[\[1\]](#)

Troubleshooting Guide

Problem/Observation	Potential Cause	Recommended Action
Discoloration of the amine	Exposure to air or contaminants.	Discard the product. Ensure future storage is under an inert atmosphere and in a clean, tightly sealed container.
Presence of solid precipitates	Contamination or degradation.	Do not use. Dispose of the chemical according to safety protocols. Review storage and handling procedures.
Inconsistent experimental results	Potential degradation of the amine.	Use a fresh vial of N-Isopropylmethylamine. Verify storage conditions and handling procedures.
Pressure buildup in the container	Storage at elevated temperatures.	Store in a cool, designated area. If pressure buildup is noticed, handle with extreme caution in a well-ventilated fume hood.

Summary of Properties and Storage Conditions

Physical and Chemical Properties

Property	Value
Appearance	Colorless, clear liquid [1]
Boiling Point	50 - 53 °C [1]
Density	0.702 g/cm ³ at 25 °C [1]
Flash Point	-32 °C (closed cup) [1]
Solubility	Soluble in chloroform, DMSO, and methanol [2]
Sensitivity	Air sensitive [1] [2]

Recommended Storage Conditions

Parameter	Condition
Temperature	Cool place; some sources recommend refrigeration (2-8°C) [1] [4] [7]
Atmosphere	Store under an inert gas (e.g., Argon) [2]
Container	Tightly closed container [1] [5] [6]
Ventilation	Well-ventilated area [1] [6]
Light	Keep away from direct sunlight [1]
Incompatibilities	Strong oxidizing agents, strong acids, acid anhydrides, acid chlorides [6]

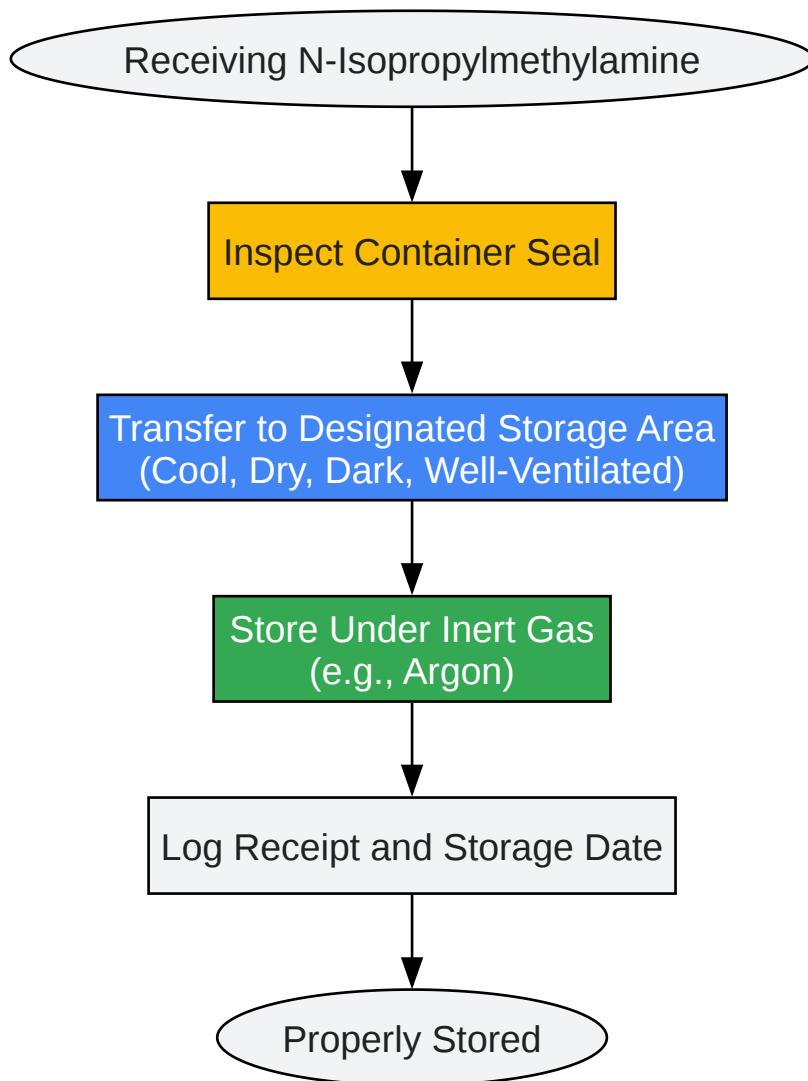
Experimental Protocols

Protocol 1: General Handling of **N**-Isopropylmethylamine

- Work Area: Always handle **N**-Isopropylmethylamine in a well-ventilated chemical fume hood.[\[5\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and safety goggles.[\[5\]](#)

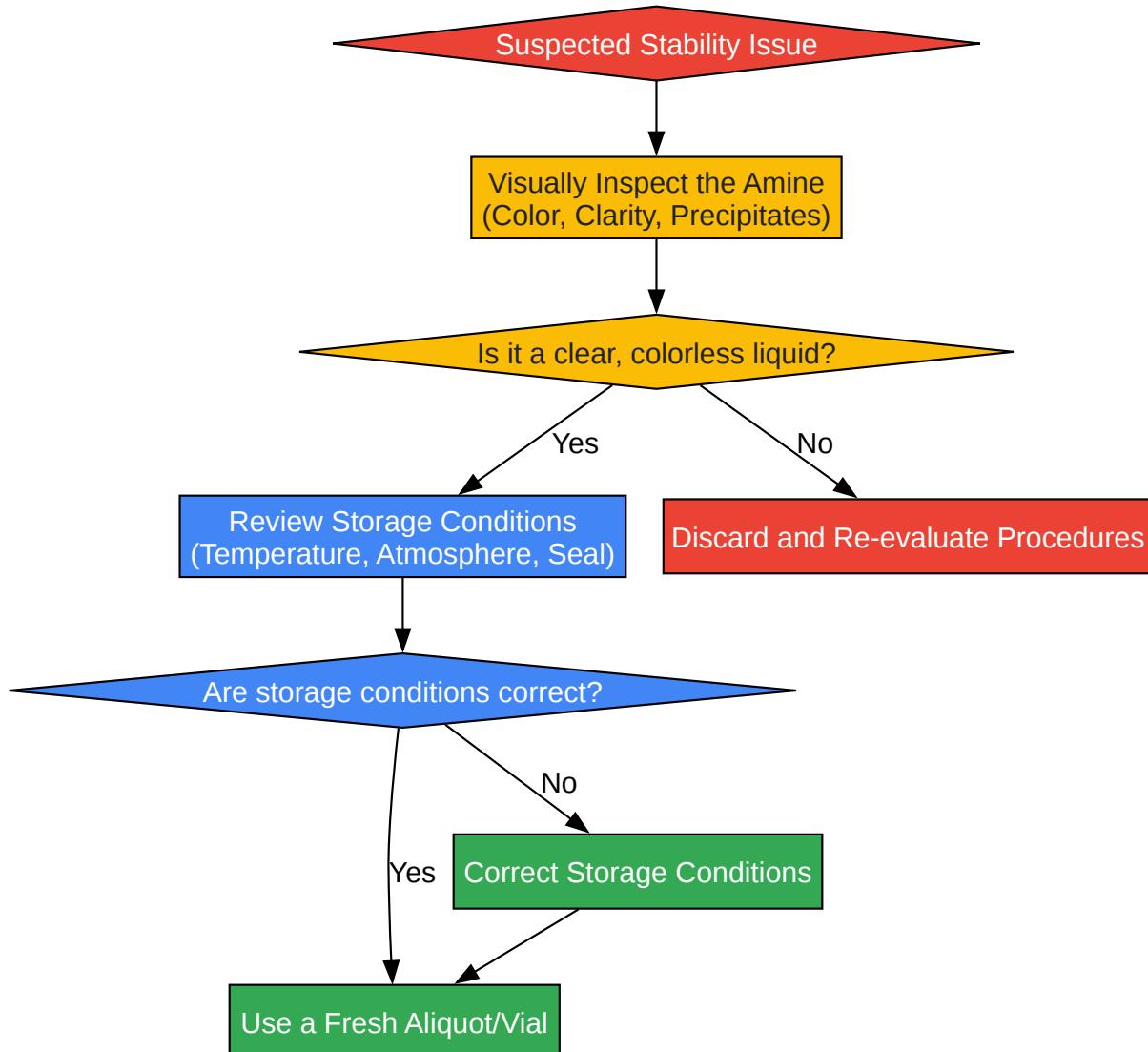
- Dispensing: Use clean, dry glassware. To maintain an inert atmosphere, consider using syringe techniques (e.g., cannulation) for transferring the liquid from the storage container.
- After Use: Tightly reseal the container, ensuring the inert atmosphere is maintained if possible.[\[1\]](#)
- Cleaning: Clean any spills immediately, following established safety protocols for flammable and corrosive liquids.

Visual Guides



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Caption: Workflow for proper storage of **N-Isopropylmethylamine**.



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